

"solubility of Reactive yellow 185 in different solvents"

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Reactive yellow 185

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Technical Guide: Solubility of Reactive Yellow 185

For Researchers, Scientists, and Drug Development Professionals

Introduction

Reactive Yellow 185 is an azo dye utilized primarily in the textile industry for coloring cellulosic fibers.[1][2] Its chemical structure, belonging to the reactive class of dyes, allows it to form covalent bonds with fibers, ensuring color fastness.[3] Understanding the solubility of this dye in various solvents is crucial for optimizing dyeing processes, developing new formulations, and conducting toxicological or environmental impact studies.

This technical guide provides an overview of the known solubility characteristics of reactive dyes and presents a detailed experimental protocol for determining the precise solubility of **Reactive Yellow 185** in different solvents. While specific quantitative solubility data for **Reactive Yellow 185** is not readily available in published literature, this guide equips researchers with the methodology to generate this critical data in a laboratory setting.

Solubility Data

Quantitative solubility data for **Reactive Yellow 185** in specific solvents is not extensively documented in publicly accessible scientific literature. However, general solubility characteristics of reactive dyes can provide a baseline for estimation. Reactive dyes are

designed to be soluble in water, especially under alkaline conditions, to facilitate the dyeing process. Their solubility in organic solvents varies significantly based on the specific chemical structure of the dye and the nature of the solvent.

The following table summarizes the general solubility expectations for reactive dyes, which can be used as a preliminary guide for experiments involving **Reactive Yellow 185**.

Solvent Class	Solvent Examples	General Solubility of Reactive Dyes	Factors Influencing Solubility
Aqueous Solutions	Water, Brine	Generally high, can range from 100 to 400 g/L for some reactive dyes.[4]	pH, temperature, presence of electrolytes (salts can decrease solubility).[5] [6]
Polar Aprotic Solvents	Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO)	Moderate to high	The polarity and hydrogen bonding capacity of the solvent.
Polar Protic Solvents	Methanol, Ethanol	Generally lower than in water, but some solubility is expected.	The alkyl chain length of the alcohol can affect solubility.
Nonpolar Solvents	Toluene, Hexane	Very low to insoluble	Azo dyes without solubilizing groups are generally insoluble in nonpolar solvents.[7]

Experimental Protocol: Gravimetric Determination of Solubility

This section details a standard gravimetric method for determining the solubility of **Reactive Yellow 185** in a given solvent. This method is reliable and relies on straightforward laboratory equipment.[8][9]

2.1. Objective

To quantify the solubility of **Reactive Yellow 185** in a specific solvent at a controlled temperature.

2.2. Materials and Equipment

- **Reactive Yellow 185** dye powder
- Selected solvent (e.g., deionized water, ethanol, DMF)
- Analytical balance (accurate to 0.1 mg)
- Temperature-controlled shaker or water bath
- Centrifuge
- Syringe filters (0.45 μm pore size)
- Volumetric flasks
- Pipettes
- Evaporating dish or watch glass
- Drying oven

2.3. Procedure

- Preparation of a Saturated Solution:
 - Add an excess amount of **Reactive Yellow 185** powder to a known volume of the chosen solvent in a sealed container (e.g., a screw-cap flask). The presence of undissolved solid is essential to ensure saturation.
 - Place the container in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).
 - Agitate the mixture for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.

- Separation of Undissolved Solute:
 - After the equilibration period, allow the suspension to settle.
 - To further separate the undissolved solid, centrifuge the suspension at a moderate speed (e.g., 3000 rpm) for 15-20 minutes.
- Isolation of the Saturated Solution:
 - Carefully withdraw a precise volume of the clear supernatant using a pipette. To avoid disturbing the sediment, it is advisable to take the sample from the upper portion of the liquid.
 - For complete removal of any remaining solid particles, pass the collected supernatant through a syringe filter (0.45 μm) into a pre-weighed, dry evaporating dish.
- Solvent Evaporation:
 - Record the exact volume of the filtered saturated solution.
 - Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the dye (e.g., 60-80 $^{\circ}\text{C}$ for water).
 - Continue drying until a constant weight of the dried dye residue is achieved. This is confirmed by repeated weighing until the difference between consecutive measurements is negligible.

2.4. Data Calculation

The solubility (S) is calculated using the following formula:

$$S \text{ (g/L)} = (\text{Mass of dried dye (g)} / \text{Volume of saturated solution taken (L)})$$

2.5. Safety Precautions

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

- Handle organic solvents in a well-ventilated area or a fume hood.
- Consult the Safety Data Sheet (SDS) for **Reactive Yellow 185** and the chosen solvents for specific handling and disposal instructions.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the gravimetric method for determining the solubility of **Reactive Yellow 185**.

Caption: Gravimetric Solubility Determination Workflow.

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- To cite this document: BenchChem. ["solubility of Reactive yellow 185 in different solvents"]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1168554#solubility-of-reactive-yellow-185-in-different-solvents>]

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